Application Notes and Protocols for SNC-80 in Mouse Pain Models

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Compound of Interest

Compound Name:	*Snc 80*
CAS No.:	*156727-74-1*
Cat. No.:	*B1681887*

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These application notes provide a comprehensive overview of the use of SNC-80, a selective delta-opioid receptor (DOR) agonist, in various mouse models of pain. This document includes detailed experimental protocols, dosage information, and a summary of expected outcomes to guide researchers in their study design.

SNC-80 is a valuable pharmacological tool for investigating the role of the delta-opioid system in nociception and analgesia. Its systemic activity allows for various routes of administration, making it suitable for a wide range of experimental paradigms.[1]

Data Presentation: SNC-80 Dosage and Efficacy

The following tables summarize the effective doses of SNC-80 administered through different routes in common mouse pain assays.

Table 1: Intrathecal (i.t.) Administration

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Pain Assay	Mouse Strain	Effective Dose (nmol)	Efficacy (%MPE*)	Reference
Tail Flick (Warm Water)	Wild-type (C57/129)	ED_{50} = 49	>50%	[2]
Tail Flick (Warm Water)	Wild-type (C57BL/6)	ED_{50} = 53.6	>50%	[2]
Tail Flick	ICR	A_{50} = 69	Dose-dependent antinociception	[1]

%MPE: Maximum Possible Effect

Table 2: Intraperitoneal (i.p.) Administration

Pain Assay	Mouse Strain	Effective Dose (mg/kg)	Efficacy	Reference
Tail Flick	ICR	A_{50} = 57	Dose-dependent antinociception	[1]
Nitroglycerin-induced Mechanical Hyperalgesia	C57BL/6J	10	Reversal of hyperalgesia	[3][4]
Neuropathic Mechanical Allodynia (pSNL)	DOR-flox females	Chronic dosing	Anti-allodynic effect	[5]
Gastrointestinal Propulsion	Not Specified	1, 10, 30	Significant decrease in propulsion	[6]

Table 3: Intracerebroventricular (i.c.v.) Administration

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Pain Assay	Mouse Strain	Effective Dose (nmol)	Efficacy	Reference
Tail Flick	ICR	A_{50} = 104.9	Dose-dependent antinociception	[1]
Hot Plate	ICR	A_{50} = 91.9	Dose-dependent antinociception	[1]

Table 4: Continuous Infusion (via Alzet pump)

Application	Mouse Strain	Dose (mg/kg/24h)	Outcome	Reference
Tolerance Induction	Knock-in (KI)	1, 10	Induces tolerance to morphine	[7]

Experimental Protocols

The following are detailed methodologies for key experiments involving SNC-80 in mouse pain models.

Protocol 1: Assessment of Antinociception using the Warm Water Tail-Flick Assay

This protocol is adapted from studies investigating the spinal antinociceptive effects of SNC-80.[2][8]

1. Animals:

- Use adult male or female mice (e.g., C57BL/6, 129sv/C57BL6).[8] House animals with ad libitum access to food and water on a 12-hour light/dark cycle.[8]

2. SNC-80 Preparation and Administration:

- For intrathecal (i.t.) administration, dissolve SNC-80 in a vehicle such as saline.

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- Administer SNC-80 via i.t. injection in a volume of 5 µL.[8]

3. Experimental Procedure:

- Baseline Latency: Measure the baseline tail-flick latency by immersing the distal portion of the tail in a warm water bath maintained at a constant temperature (e.g., 52.5°C).[8] A cut-off time (e.g., 10-15 seconds) should be established to prevent tissue damage.
- Drug Administration: Administer the prepared SNC-80 solution intrathecally.
- Post-Drug Latency: At a predetermined time point after injection (e.g., 7 minutes), re-measure the tail-flick latency.[8]
- Data Analysis: The antinociceptive effect is often expressed as the percentage of the Maximum Possible Effect (%MPE), calculated using the formula: %MPE = [(Post-drug latency - Baseline latency) / (Cut-off time - Baseline latency)] x 100.

Protocol 2: Evaluation of Anti-Allodynic Effects in a Neuropathic Pain Model

This protocol is based on studies assessing the efficacy of SNC-80 in alleviating mechanical allodynia following partial sciatic nerve ligation (pSNL).[5]

1. Animals and Surgical Model:

- Use adult female mice (e.g., DOR-flox).
- Induce neuropathic pain using the pSNL model.

2. SNC-80 Preparation and Administration:

- Dissolve SNC-80 in a 0.9% saline solution containing 2 µL of 1 M HCl per mg of SNC-80.[5]
- Administer SNC-80 intraperitoneally (i.p.) at a volume of 100 µL per 10 g of body weight.[5]

3. Experimental Procedure:

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- Baseline Threshold: Before drug administration, measure the baseline mechanical sensitivity threshold using von Frey filaments.
- Chronic Dosing: Administer SNC-80 once daily for a period of 5 days, commencing 20 days after pSNL surgery.[5]
- Post-Drug Threshold: Measure the mechanical sensitivity threshold 45 minutes after each daily injection.[5]
- Data Analysis: The anti-allodynic effect is determined by the increase in the paw withdrawal threshold after SNC-80 administration compared to baseline or a vehicle-treated group.

Signaling Pathways and Experimental Workflows

The following diagrams illustrate the proposed signaling pathway of SNC-80 and a typical experimental workflow for assessing its analgesic properties.

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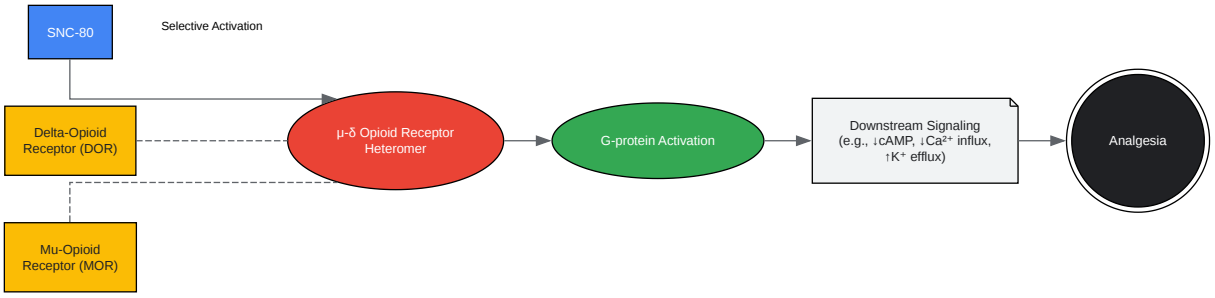

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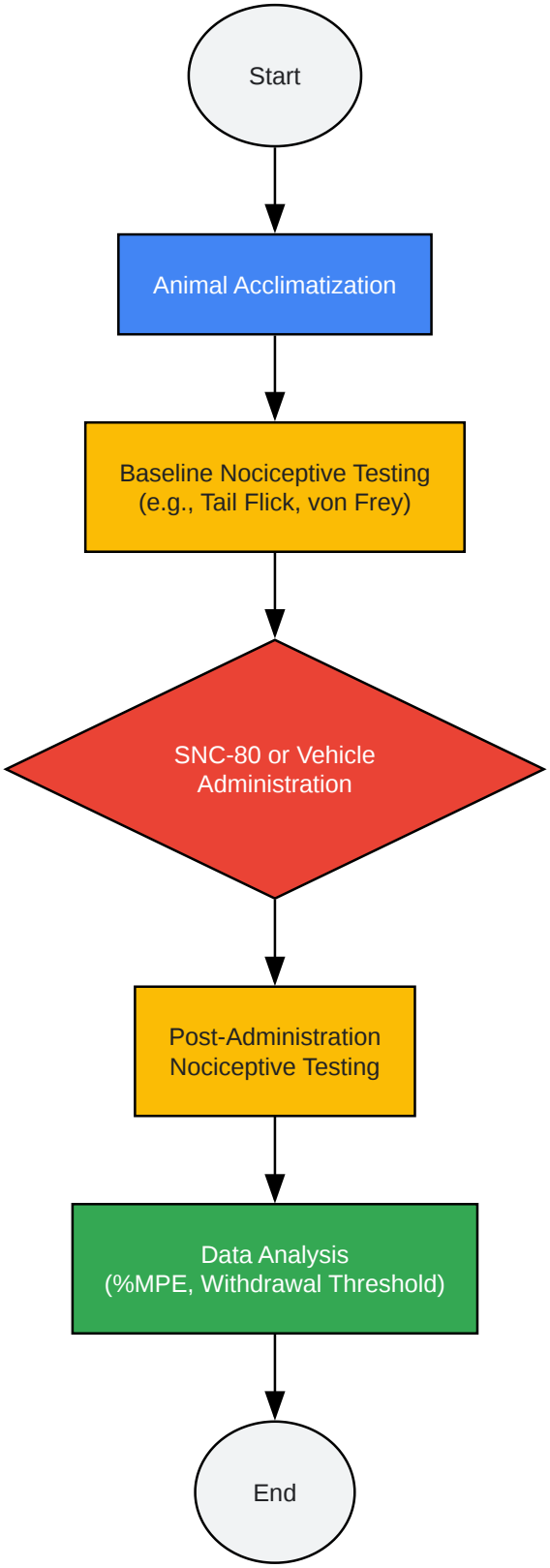

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